

analytical methods for the quantification of 1-Benzyl-3-phenylthiourea in samples

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Compound of Interest

Compound Name: 1-Benzyl-3-phenylthiourea

Cat. No.: B182860

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Application Note & Protocol: Quantification of 1-Benzyl-3-phenylthiourea

For Researchers, Scientists, and Drug Development Professionals

Introduction

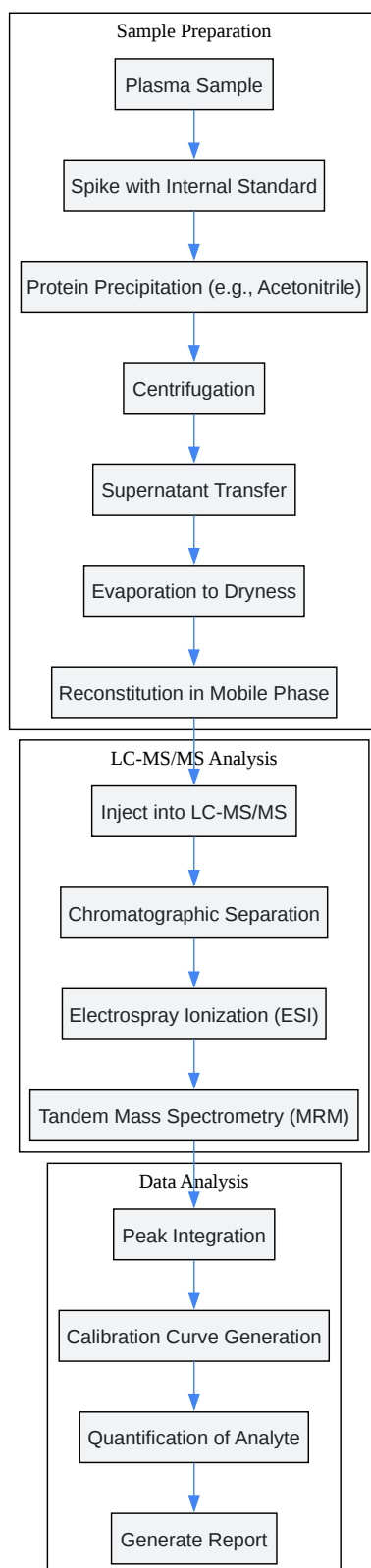
1-Benzyl-3-phenylthiourea is a compound of interest in various fields, including its potential as a sensor material for nerve agents. Accurate and reliable quantification of this analyte in different sample matrices is crucial for research and development. This document provides a detailed protocol for the quantification of **1-Benzyl-3-phenylthiourea** using a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method. The principles and methodologies described herein are applicable to various sample types, with a specific focus on human plasma analysis, which is essential for pharmacokinetic and toxicokinetic studies. While specific validated methods for this exact molecule are not widely published, the following protocol is based on well-established bioanalytical principles for similar small molecules.^[1]

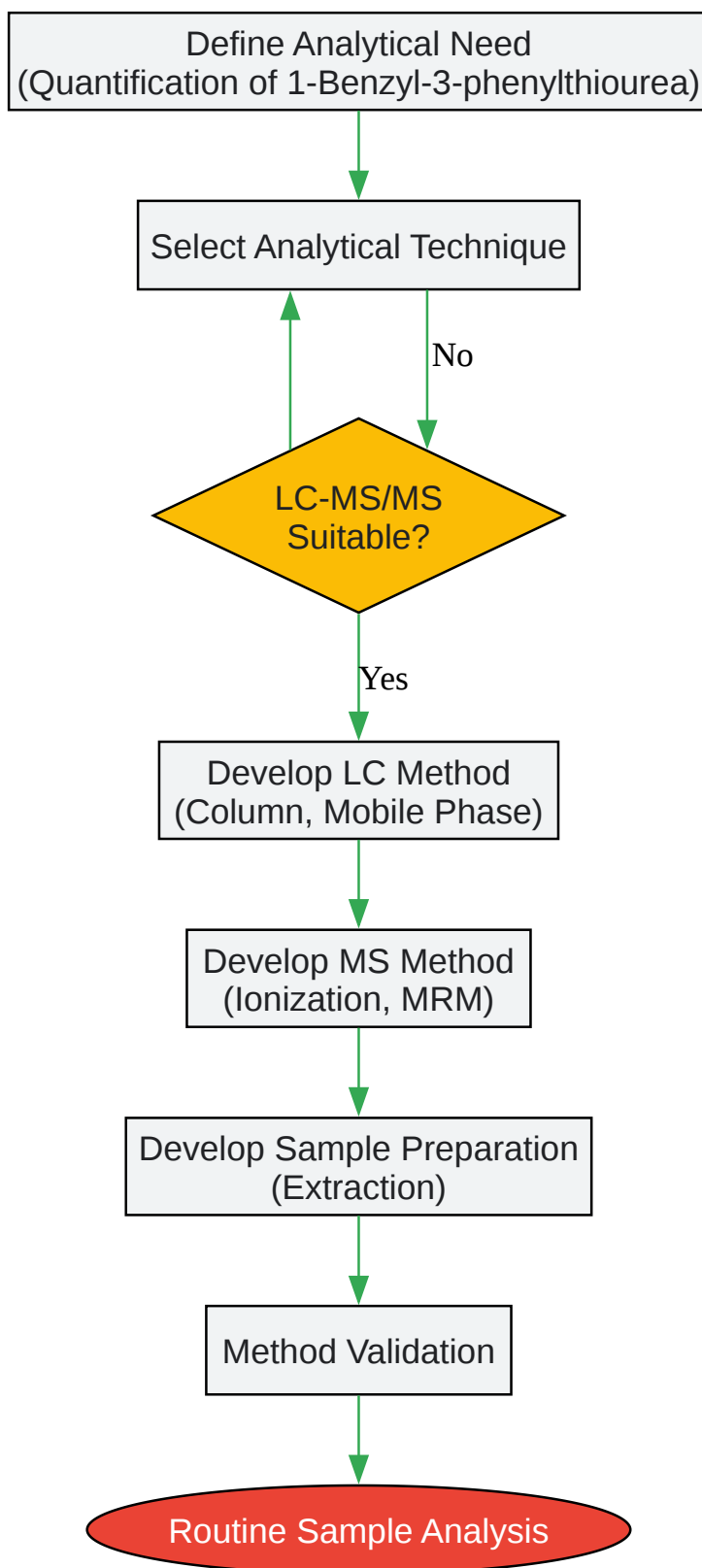
Quantitative Data Summary

The following table summarizes the typical performance characteristics of a validated LC-MS/MS method for the quantification of **1-Benzyl-3-phenylthiourea** in human plasma.

Validation Parameter	Acceptance Criteria	Result
Linearity		
Calibration Range	-	1.00 - 1000 ng/mL
Correlation Coefficient (r^2)	≥ 0.99	0.998
Accuracy & Precision		
LLOQ (1.00 ng/mL)	Mean Accuracy: 80-120% Precision (CV): $\leq 20\%$	Accuracy: 98.5% Precision: 12.3%
Low QC (3.00 ng/mL)	Mean Accuracy: 85-115% Precision (CV): $\leq 15\%$	Accuracy: 102.1% Precision: 8.7%
Mid QC (500 ng/mL)	Mean Accuracy: 85-115% Precision (CV): $\leq 15\%$	Accuracy: 99.2% Precision: 6.5%
High QC (800 ng/mL)	Mean Accuracy: 85-115% Precision (CV): $\leq 15\%$	Accuracy: 101.5% Precision: 5.1%
Sensitivity		
Lower Limit of Quantification (LLOQ)	Signal-to-Noise Ratio ≥ 10	1.00 ng/mL
Matrix Effect		
CV of Matrix Factor	$\leq 15\%$	9.8%
Recovery		
Mean Recovery	Consistent and reproducible	85.2%

Experimental Workflow





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References

- 1. benchchem.com [benchchem.com]
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